

Personal protective equipment for handling Tris(2-butyloxyethyl)phosphate-d27

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Compound of Interest

Compound Name: *Tris(2-butyloxyethyl)phosphate-d27*

Cat. No.: B12375665

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Essential Safety and Handling Guide for Tris(2-butyloxyethyl)phosphate-d27

This guide provides immediate and essential safety and logistical information for the handling and disposal of **Tris(2-butyloxyethyl)phosphate-d27**. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

Tris(2-butyloxyethyl)phosphate-d27 is a deuterated analog of Tris(2-butyloxyethyl)phosphate (TBEP), an organophosphate ester. While specific toxicological data for the deuterated form is limited, the primary chemical hazards are expected to be similar to those of TBEP. TBEP is known to be an irritant, causing skin, eye, and respiratory tract irritation.[1] It may also cause irritation of the digestive tract if ingested.[1] Long-term or repeated exposure may lead to dermatitis.[2] Animal studies have indicated developmental toxicity at high exposure levels.[2]

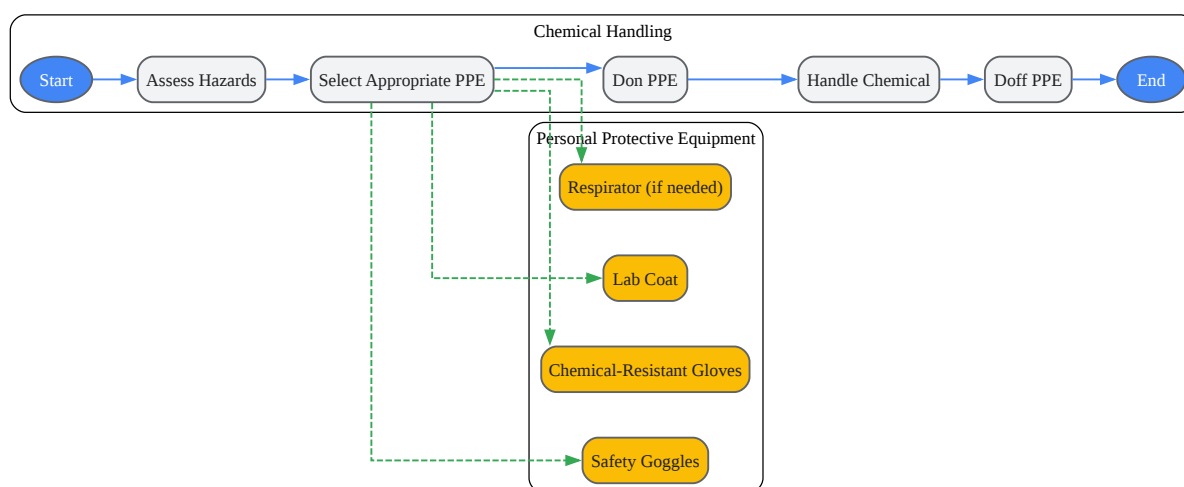
Quantitative Data Summary

Property	Value	Reference
Chemical Formula	C ₁₈ H ₁₂ D ₂₇ O ₇ P	[3][4]
Molecular Weight	425.64 g/mol	[3][4]
Appearance	Colorless liquid	[1]
Flash Point	> 112 °C (> 233.60 °F)	[1]
Acute Toxicity (Oral, Rat LD50)	3 g/kg (for TBEP)	[1]
Skin Irritation (Rabbit)	Mild (for TBEP)	[1]
Eye Irritation (Rabbit)	Mild (for TBEP)	[1]

Recommended Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be worn at all times when handling **Tris(2-butyloxyethyl)phosphate-d27**:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile or butyl rubber) to prevent skin exposure.[5] A lab coat or other protective clothing is also required to prevent skin contact.[1]
- Respiratory Protection: Use in a well-ventilated area.[1] If ventilation is inadequate or there is a risk of inhalation, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[5]
- Footwear: Chemical-resistant, closed-toe footwear should be worn.[6]



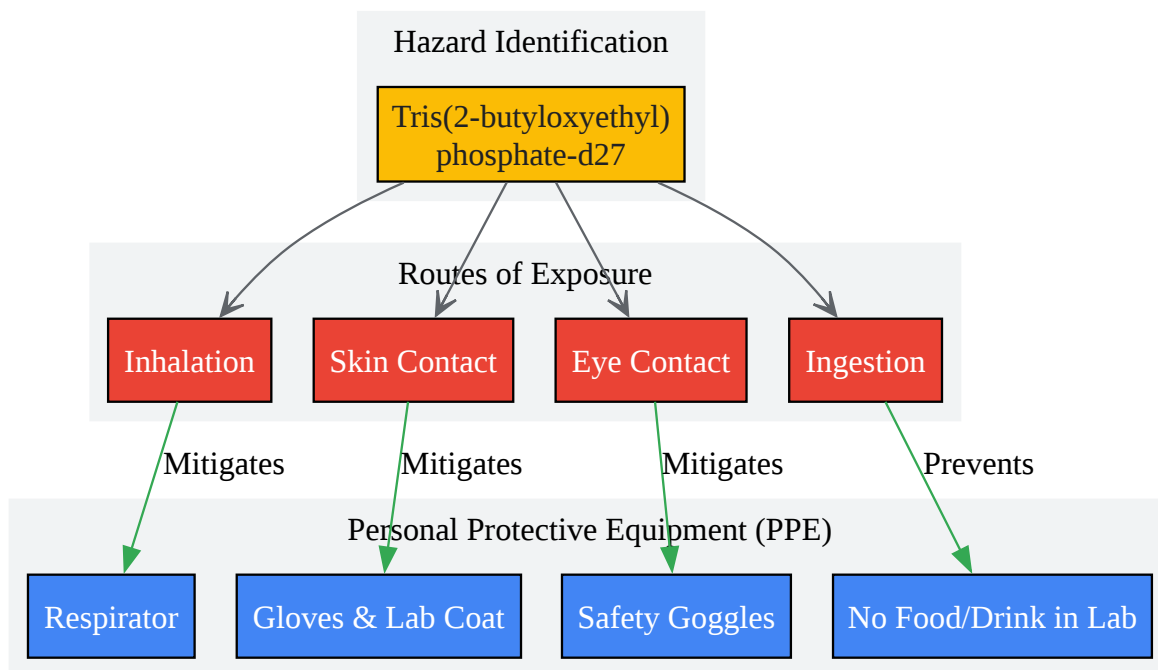
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Caption: Workflow for safe chemical handling, emphasizing PPE selection.

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Ensure a well-ventilated work area, such as a chemical fume hood.^[1]
 - Have an emergency eye wash station and safety shower readily accessible.
 - Assemble all necessary materials and equipment before starting the experiment.
 - Don the appropriate personal protective equipment as outlined above.

- Handling:
 - Avoid contact with eyes, skin, and clothing.[\[1\]](#)
 - Avoid inhalation of any vapors or mists.[\[1\]](#)
 - Use the smallest amount of the chemical necessary for the experiment.
 - Keep the container tightly closed when not in use.[\[1\]](#)
 - Wash hands thoroughly after handling.[\[1\]](#)
- Spill Response:
 - In case of a small spill, absorb it with an inert material such as vermiculite, sand, or earth.
[\[1\]](#)[\[7\]](#)
 - Place the absorbent material into a suitable, labeled container for disposal.[\[1\]](#)
 - Clean the spill area thoroughly.
 - For larger spills, evacuate the area and contact your institution's environmental health and safety department.
- First Aid:
 - Eyes: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[1\]](#)
 - Skin: Remove contaminated clothing and shoes. Flush skin with plenty of water for at least 15 minutes. Seek medical attention.[\[1\]](#)
 - Inhalation: Move the individual to fresh air immediately. If breathing is difficult, provide oxygen. Seek medical attention.[\[1\]](#)
 - Ingestion: Do NOT induce vomiting. If the person is conscious and alert, give 2-4 cupfuls of milk or water. Seek immediate medical attention.[\[1\]](#)



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Caption: Relationship between hazards, exposure routes, and PPE mitigation.

Disposal Plan

Proper disposal of **Tris(2-butyloxyethyl)phosphate-d27** and any contaminated materials is crucial to prevent environmental contamination.

- Waste Collection:
 - Collect all waste containing **Tris(2-butyloxyethyl)phosphate-d27**, including unused product and contaminated materials (e.g., absorbent pads, gloves, and disposable labware), in a dedicated, clearly labeled, and sealed hazardous waste container.
- Waste Classification:
 - Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR Parts 261.3) and consult state

and local regulations for complete and accurate classification.[1]

- Disposal Method:
 - Dispose of the chemical waste through a licensed hazardous waste disposal facility.[2][7]
Do not dispose of it down the drain or in the regular trash.
 - Options for disposal may include incineration in a licensed facility, potentially after mixing with a suitable combustible material, or burial in a specifically licensed landfill for chemical and pharmaceutical wastes.[7]
- Container Decontamination:
 - Empty containers may retain product residue and should be handled as hazardous waste. [2]
 - Triple-rinse empty containers with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste.
 - Puncture the triple-rinsed container to prevent reuse before disposal.[2]

By adhering to these safety protocols and disposal procedures, you can minimize the risks associated with handling **Tris(2-butoxyethyl)phosphate-d27** and ensure a safe laboratory environment. Always consult your institution's specific safety guidelines and the most recent Safety Data Sheet (SDS) before working with any chemical.

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